Preclinical Safety Profile of Keliximab: A Technical Overview

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Compound of Interest		
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Introduction

Keliximab is a primatized® (human-cynomolgus monkey chimeric) IgG1 λ monoclonal antibody that specifically targets the human CD4 antigen.[1] Developed for the potential treatment of immunologically mediated diseases such as severe chronic asthma and rheumatoid arthritis, **keliximab** functions by modulating the activity of CD4+ T helper cells, which play a central role in orchestrating immune responses.[1][2] Due to its high specificity for human and chimpanzee CD4, conventional preclinical safety testing in common laboratory animal species was not feasible.[2][3][4] This guide provides a detailed overview of the comprehensive preclinical safety and toxicology program undertaken for **keliximab**, with a focus on studies conducted in a pharmacologically relevant human CD4 transgenic (HuCD4/Tg) mouse model.

Mechanism of Action

Keliximab exerts its immunomodulatory effects by binding to domain 1 of the CD4 receptor on the surface of T helper lymphocytes.[1] CD4 is a crucial co-receptor that interacts with MHC Class II molecules on antigen-presenting cells (APCs), facilitating T-cell receptor (TCR) signaling and subsequent T-cell activation. By binding to CD4, **keliximab** is thought to induce receptor down-modulation and inhibit T-cell responses, thereby dampening the inflammatory cascade.[1] The proposed mechanism involves interference with the TCR-CD4-MHC Class II

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interaction and the associated intracellular signaling cascade mediated by protein kinases such as p56lck.[1]

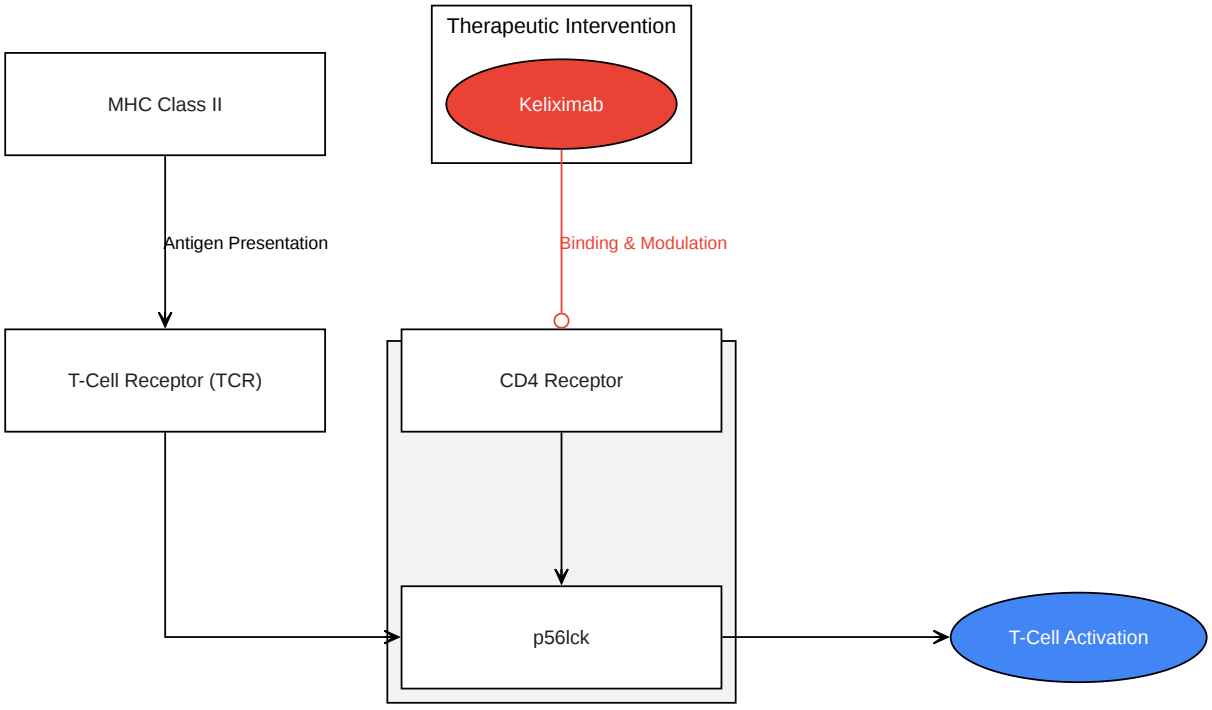

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Figure 1: Keliximab's Mechanism of Action.

Preclinical Safety Assessment in HuCD4/Tg Mice

A series of toxicology, immunotoxicity, and reproductive safety studies were conducted in human CD4 transgenic mice to support the clinical development of **keliximab**.[2][4] These mice express the human CD4 protein, making them a suitable model for evaluating the on-target effects of this highly specific antibody.[2][4] The overall findings from these studies indicated

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that **keliximab** was well-tolerated, with the only observed effects being directly related to its intended pharmacological activity on CD4+ T lymphocytes.[2][3][4]

General Toxicology Studies

Chronic toxicology studies of up to 6 months in duration were performed to assess the long-term safety of **keliximab** administration.[4]

Table 1: Summary of General Toxicology Findings in HuCD4/Tg Mice

Study Duration	Doses Administered (mg/kg/day)	Key Findings
3 days	0, 1, 10, 100 (intravenous)	No toxicologically significant effects observed.[5]
Up to 6 months	10, 30, 100 (intermittent)	Dose-related decrease (30-50%) in mean white blood cell counts (mainly lymphocytes) in male mice at 10 and 100 mg/kg/day.[5]
6 months	10, 30, 100 (intermittent)	Anaphylactic reactions observed at 10 mg/kg, but not at 30 or 100 mg/kg, linked to immunogenicity.[5]

Experimental Protocol: 6-Month Toxicology Study

- Animal Model: Human CD4 transgenic (HuCD4/Tg) mice.
- Dosing Regimen: Intravenous administration twice per week for the first 4 weeks, followed by monthly injections for the subsequent 5 months, mimicking the proposed clinical dosing schedule.[5]
- Dose Groups: Vehicle control, 10 mg/kg, 30 mg/kg, and 100 mg/kg.[5]
- Parameters Monitored: Clinical signs, body weight, food consumption, hematology, clinical chemistry, and full histopathological examination.

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- Immunogenicity Assessment: Serum samples were analyzed for the presence of anti-**keliximab** antibodies.[5]

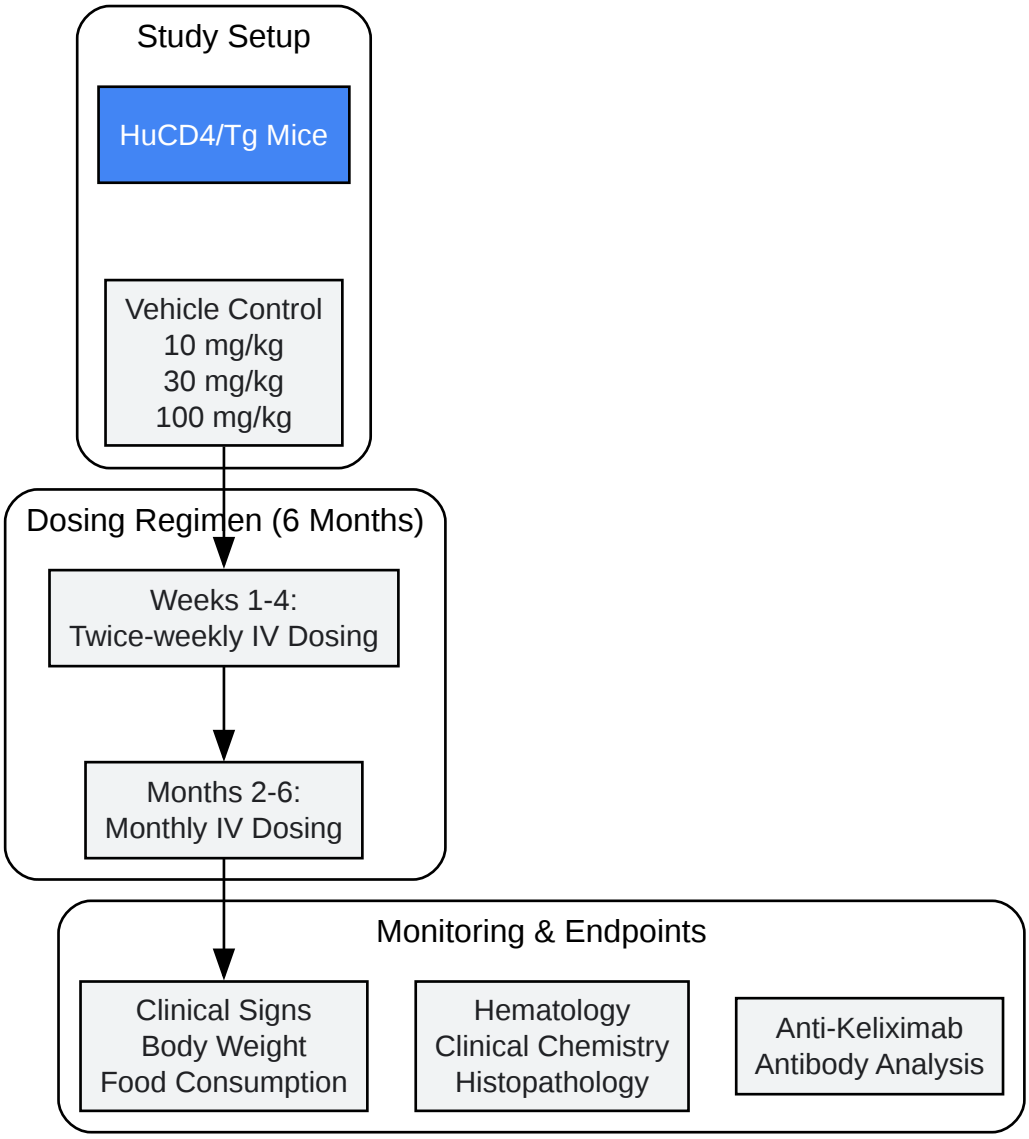

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Figure 2: 6-Month Toxicology Study Workflow.

Immunotoxicity and Host Resistance Studies

To evaluate the potential impact of CD4+ T-cell modulation on the immune system's ability to fight infections and control malignancies, specific immunotoxicity studies were conducted.[2][4] These studies assessed host resistance to opportunistic pathogens and tumor cells.

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Table 2: Summary of Immunotoxicity Studies in HuCD4/Tg Mice

Challenge Agent	Study Type	Key Findings
Candida albicans	Host Resistance	No significant adverse effects on the ability to clear the fungal infection were reported.[2][4]
Pneumocystis carinii	Host Resistance	No significant adverse effects on host resistance to this opportunistic pathogen were reported.[2][4]
B16 Melanoma Cells	Immunosurveillance	No significant adverse effects on the ability to control tumor growth were reported.[2][4]

Experimental Protocol: Host Resistance to Candida albicans

- Animal Model: HuCD4/Tg mice.
- Treatment: Mice were treated with **keliximab** or a vehicle control prior to infection.
- Infection: A sublethal intravenous dose of Candida albicans was administered.
- Endpoints: Fungal burden in target organs (e.g., kidneys) was quantified at specific time points post-infection to assess clearance. Survival and clinical signs were also monitored.

Genotoxicity and Reproductive Toxicity

Keliximab was also evaluated for its potential to cause genetic damage and to affect reproductive function.

- Genotoxicity: In vivo genotoxicity studies were conducted and showed no evidence of mutagenic potential.[2][4]

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- Reproductive Toxicity: A combined male and female reproductive toxicity study assessed effects on mating, fertility, and embryo-fetal development. No toxicologically significant effects were observed in this study.[5]

Conclusion

The preclinical safety evaluation of **keliximab**, conducted in a relevant HuCD4/Tg mouse model, demonstrated that the antibody was well-tolerated. The observed effects, such as a reduction in peripheral CD4+ T-cell counts, were consistent with the intended pharmacological mechanism of action.[2][4][6] Comprehensive studies on chronic toxicity, immunotoxicity, reproductive function, and genotoxicity did not reveal any unexpected toxicities, supporting the progression of **keliximab** into clinical development. These findings underscore the utility of transgenic animal models for the safety assessment of species-specific biopharmaceuticals.[2][3][4]

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